

3-Cyanocoumarin (CAS: 15119-34-3): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyanocoumarin

Cat. No.: B081025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical data, experimental protocols, and biological activities of **3-Cyanocoumarin** (CAS: 15119-34-3). This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors utilizing this versatile compound.

Chemical and Physical Properties

3-Cyanocoumarin, also known as 2-oxo-2H-chromene-3-carbonitrile, is a crystalline solid that appears as a pale yellow or off-white to brown powder.^[1] It is characterized by the presence of a cyano group at the 3-position of the coumarin scaffold, which significantly influences its chemical reactivity and biological properties. The compound is soluble in organic solvents such as ethanol, methanol, dimethylformamide (DMF), and dichloromethane (DCM), but has limited solubility in water.^[2]

Table 1: Physical and Chemical Properties of **3-Cyanocoumarin**

| Property | Value | Reference(s) |
|--|--|--------------|
| CAS Number | 15119-34-3 | [1] |
| Molecular Formula | C ₁₀ H ₅ NO ₂ | [2] |
| Molecular Weight | 171.15 g/mol | [2] |
| Melting Point | 181-189 °C | [3] |
| Appearance | Pale yellow powder / Off-white to brown solid | [1][3] |
| Solubility | Soluble in organic solvents (ethanol, methanol, DCM, DMF); limited water solubility. | [2] |
| logP (Octanol/Water Partition Coefficient) | 1.665 (Calculated) | [4] |
| Water Solubility (logS) | -6.78 (Calculated) | [4] |

Spectral Data

The structural identity of **3-Cyanocoumarin** can be confirmed through various spectroscopic techniques.

Table 2: Spectral Data for **3-Cyanocoumarin**

| Spectral Data | Characteristic Peaks/Values | Reference(s) |
|--|---|--------------|
| Infrared (IR) Spectroscopy (cm ⁻¹) | 2202–2222 (C≡N stretch), 1683–1719 (C=O stretch), 1575–1603 (C=C stretch) | [2] |
| ¹ H Nuclear Magnetic Resonance (NMR) Spectroscopy (ppm) | 8.16–8.80 (singlet, 1H, H-4), 7.16–7.97 (multiplet, 4H, aromatic protons) | [2] |
| UV-Vis Absorption (λ _{max}) | 358 nm (in DMSO) | [5] |

Safety and Handling

According to the available Safety Data Sheets (SDS), **3-Cyanocoumarin** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard.^{[1][6]} However, standard laboratory safety precautions should always be observed. It is recommended to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[1] The compound should be stored in a dry, cool, and well-ventilated place in a tightly sealed container.^[1] In case of contact with eyes or skin, rinse immediately with plenty of water.^[1]

Experimental Protocols

Synthesis of 3-Cyanocoumarin via Knoevenagel Condensation

The Knoevenagel condensation is a widely employed method for the synthesis of **3-cyanocoumarins**.^[3] This reaction involves the condensation of a salicylaldehyde derivative with an active methylene compound, such as ethyl cyanoacetate or malononitrile, in the presence of a basic catalyst.

Materials:

- Salicylaldehyde
- Ethyl cyanoacetate
- Piperidine (catalyst)
- Ethanol (solvent)
- Hydrochloric acid (for acidification)
- Deionized water

Equipment:

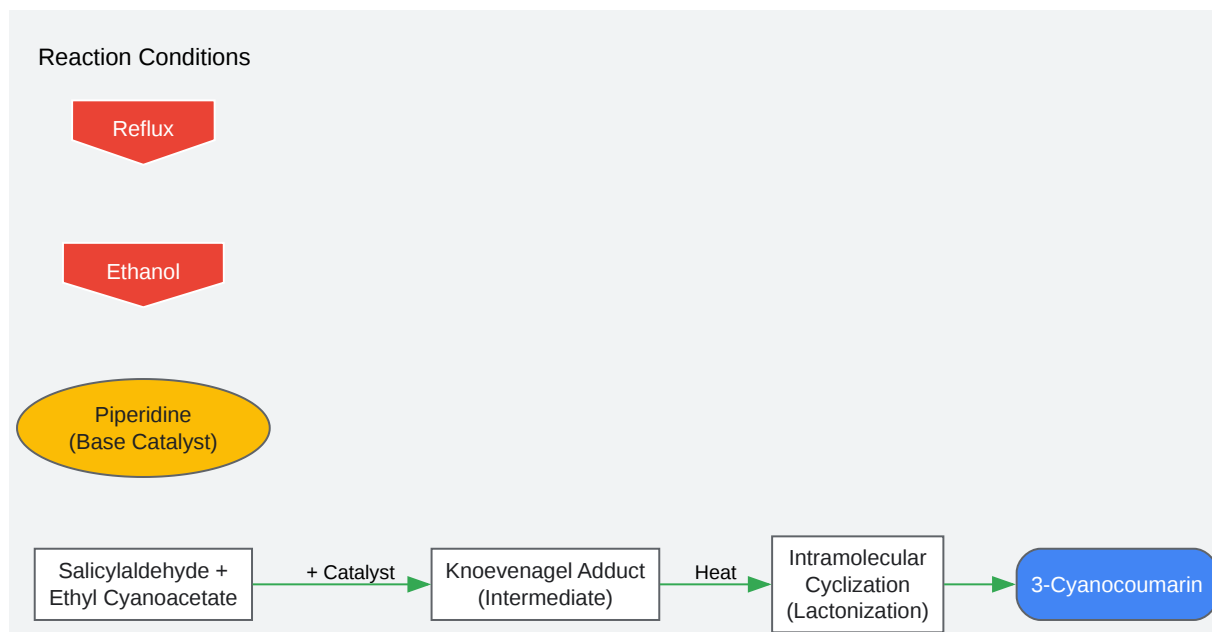
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer with hotplate
- Büchner funnel and flask
- Filter paper
- Beakers and other standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve salicylaldehyde (1 equivalent) and ethyl cyanoacetate (1.1 equivalents) in ethanol.
- Add a catalytic amount of piperidine to the mixture.
- Attach a reflux condenser and heat the reaction mixture to reflux with constant stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Acidify the reaction mixture with dilute hydrochloric acid, which will cause the product to precipitate.
- Collect the crude product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold deionized water to remove any remaining catalyst and salts.
- Dry the crude **3-Cyanocoumarin**.

Diagram: Knoevenagel Condensation for **3-Cyanocoumarin** Synthesis



[Click to download full resolution via product page](#)

Caption: Knoevenagel condensation workflow for **3-Cyanocoumarin** synthesis.

Purification by Recrystallization

Recrystallization is a standard technique for purifying solid organic compounds. The choice of solvent is crucial for effective purification. For **3-Cyanocoumarin**, a common solvent for recrystallization is ethanol or a mixture of ethanol and water.[3]

Materials:

- Crude **3-Cyanocoumarin**
- Ethanol (or other suitable solvent)
- Deionized water (if using a mixed solvent system)
- Activated carbon (optional, for removing colored impurities)

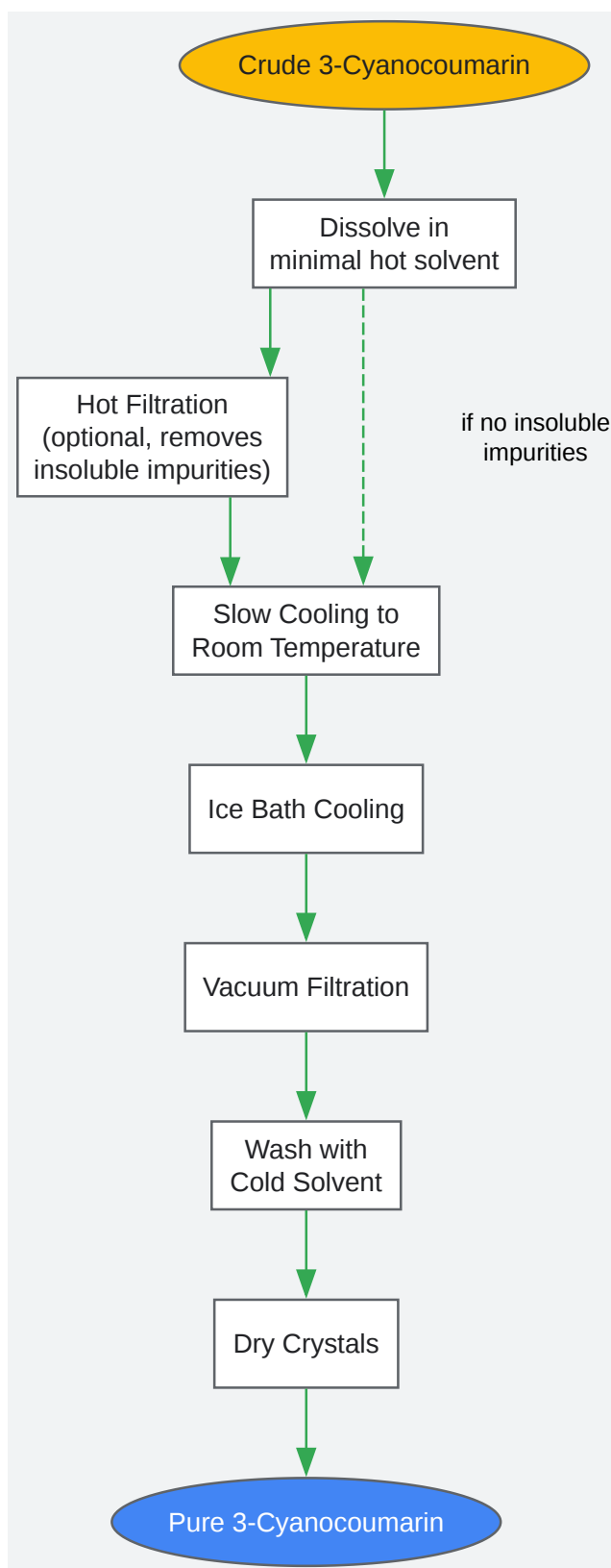
Equipment:

- Erlenmeyer flasks
- Hotplate
- Büchner funnel and flask
- Filter paper
- Ice bath

Procedure:

- Place the crude **3-Cyanocoumarin** in an Erlenmeyer flask.
- Add a minimal amount of the chosen solvent (e.g., ethanol) to the flask.
- Gently heat the mixture on a hotplate while stirring until the solid dissolves completely. Add more solvent in small portions if necessary to achieve complete dissolution at the boiling point.
- If colored impurities are present, remove the flask from the heat, allow it to cool slightly, and add a small amount of activated carbon. Reheat the solution to boiling for a few minutes.
- If activated carbon was used, perform a hot gravity filtration to remove it.
- Allow the hot, clear solution to cool slowly to room temperature. Crystal formation should begin.
- To maximize crystal yield, place the flask in an ice bath for about 30 minutes.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified **3-Cyanocoumarin** crystals.

Diagram: Recrystallization Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the purification of **3-Cyanocoumarin** by recrystallization.

Applications in Research

3-Cyanocoumarin and its derivatives are valuable tools in various research fields due to their unique chemical and photophysical properties.

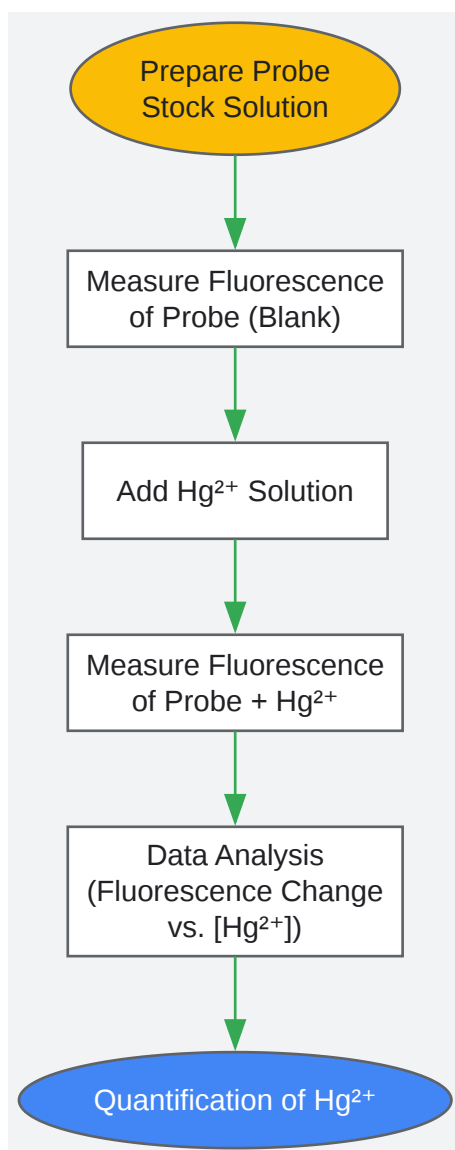
Fluorescent Probe for Mercury (Hg^{2+}) Detection

Coumarin-based fluorescent probes are widely used for the detection of various analytes, including metal ions.^[7] The fluorescence of these probes can be modulated upon binding to the target analyte. For the detection of mercury ions (Hg^{2+}), a common strategy involves the Hg^{2+} -promoted cleavage of a thioacetal group attached to the coumarin fluorophore, leading to a change in fluorescence.^[7]

Experimental Protocol Outline for a Coumarin-based Mercury Probe:

- **Probe Synthesis:** A **3-cyanocoumarin** derivative functionalized with a mercury-responsive group (e.g., a dithioacetal) is synthesized.
- **Stock Solution Preparation:** A stock solution of the fluorescent probe is prepared in an appropriate solvent (e.g., THF/water mixture).
- **Fluorescence Measurements:**
 - The fluorescence spectrum of the probe solution is recorded in the absence of Hg^{2+} .
 - Aliquots of a standard Hg^{2+} solution are added to the probe solution, and the fluorescence spectrum is recorded after each addition.
 - The change in fluorescence intensity is plotted against the concentration of Hg^{2+} to generate a calibration curve.
- **Selectivity Studies:** The fluorescence response of the probe is tested in the presence of other potentially interfering metal ions to assess its selectivity for Hg^{2+} .
- **Real Sample Analysis:** The probe can be used to determine the concentration of Hg^{2+} in environmental or biological samples.

Diagram: Mercury Detection Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the detection of Hg^{2+} using a coumarin-based fluorescent probe.

Biological Activities and Signaling Pathways

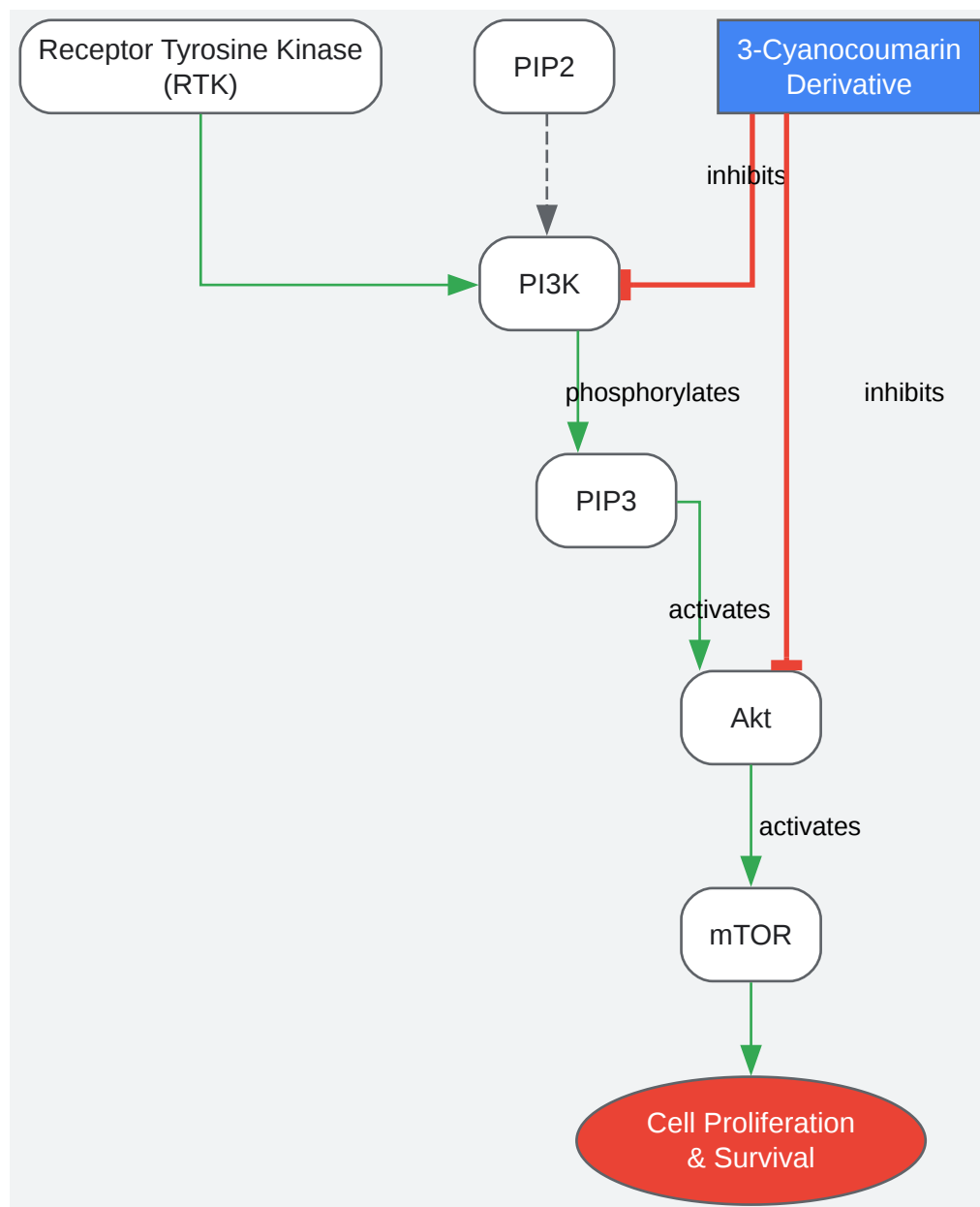
Coumarin derivatives have demonstrated a wide range of biological activities, making them attractive scaffolds for drug development.

Anticancer Activity and the PI3K/Akt Signaling Pathway

Numerous studies have reported the anticancer potential of coumarin derivatives.[8] One of the key mechanisms underlying this activity is the inhibition of the Phosphoinositide 3-kinase

(PI3K)/Akt signaling pathway.[9][10][11][12] This pathway is frequently overactivated in cancer and plays a crucial role in cell proliferation, survival, and migration. By inhibiting this pathway, coumarin derivatives can induce apoptosis (programmed cell death) and suppress tumor growth.[8]

Diagram: PI3K/Akt Signaling Pathway Inhibition by **3-Cyanocoumarin** Derivatives



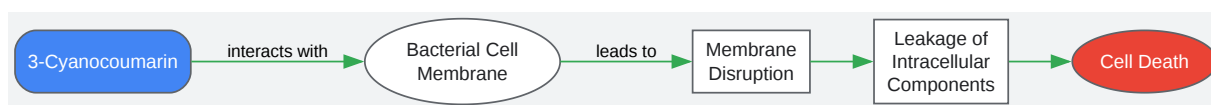
[Click to download full resolution via product page](#)

Caption: Inhibition of the PI3K/Akt pathway by **3-Cyanocoumarin** derivatives.

Antimicrobial Activity and Membrane Disruption

3-Cyanocoumarin has shown antimicrobial activity against various microorganisms, including Gram-positive and Gram-negative bacteria, as well as yeast.[1] While the exact mechanism for **3-cyanocoumarin** is still under investigation, a common mode of action for antimicrobial coumarin derivatives is the disruption of the bacterial cell membrane. This disruption can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

Diagram: Proposed Antimicrobial Mechanism of Action



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of antimicrobial action via membrane disruption.

Conclusion

3-Cyanocoumarin (CAS: 15119-34-3) is a versatile chemical compound with significant potential in various scientific domains. Its straightforward synthesis, coupled with its interesting photophysical and biological properties, makes it a valuable tool for researchers in chemistry, biology, and medicine. This technical guide provides a foundational understanding of its properties, synthesis, and applications, serving as a starting point for further investigation and innovation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antimicrobial activity of two novel coumarin derivatives: 3-cyanonaphtho[1,2-(e)] pyran-2-one and 3-cyanocoumarin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. A novel coumarin-based colorimetric and fluorescent probe for detecting increasing concentrations of Hg²⁺ in vitro and in vivo - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. A novel coumarin-based colorimetric and fluorescent probe for detecting increasing concentrations of Hg²⁺ in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Design, synthesis and anticancer activity studies of 3-(coumarin-3-yl)-acrolein derivatives: Evidenced by integrating network pharmacology and vitro assay - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Coumarin derivatives as anticancer agents targeting PI3K-AKT-mTOR pathway: a comprehensive literature review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Cyanocoumarin (CAS: 15119-34-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081025#3-cyanocoumarin-cas-number-15119-34-3-chemical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com